

Application Notes and Protocols for Clothixamide Stock Solution Preparation

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Compound of Interest

Compound Name: Clothixamide

Cat. No.: B10859750

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Introduction

Clothixamide is a molecule of interest in various research fields. Accurate and consistent preparation of stock solutions is the first critical step for reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **clothixamide** stock solutions.

Physicochemical Data

A summary of the key quantitative data for **clothixamide** is presented in Table 1. This information is essential for accurate calculations and preparation of stock solutions.

Table 1: Physicochemical Properties of **Clothixamide**

Property	Value	Source
Molecular Weight	442.0 g/mol	PubChem[1]
Solubility in DMSO	50 mg/mL	Chemical Supplier[2]
CAS Number	4177-58-6	Chemical Supplier[3]

Experimental Protocol: Preparation of a 10 mM Clothixamide Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **clothixamide** in Dimethyl Sulfoxide (DMSO).

Materials and Equipment

- **Clothixamide** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Safety Precautions

- Work in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate PPE to avoid skin and eye contact.
- Consult the material safety data sheet (MSDS) for comprehensive safety information.

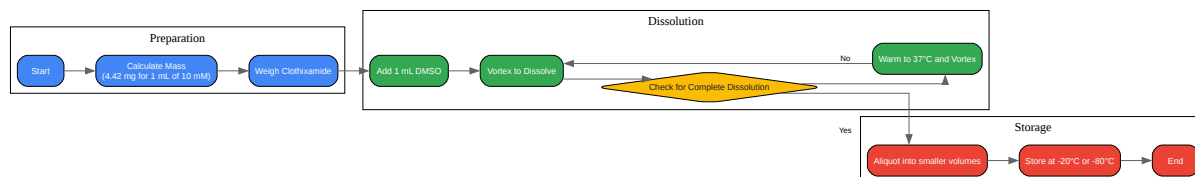
Step-by-Step Procedure

- Calculate the required mass of **Clothixamide**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$

- $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 442.0 \text{ g/mol} \times 1000 \text{ mg/g} = 4.42 \text{ mg}$
- Weighing **Clothixamide**:
 - Carefully weigh out 4.42 mg of **clothixamide** powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Dissolving in DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **clothixamide** powder.
 - Cap the tube securely and vortex thoroughly for 1-2 minutes to dissolve the powder.
 - If the compound does not fully dissolve, the solution can be gently warmed to 37°C and vortexed again to aid dissolution.
- Aliquoting and Storage:
 - Once the **clothixamide** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **clothixamide** stock solution.



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Caption: Workflow for preparing **clothixamide** stock solution.

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References

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